

# Physical and chemical properties of Chromium chloride hydroxide

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## Compound of Interest

Compound Name: *Chromium chloride hydroxide*  
(CrCl<sub>2</sub>(OH))

Cat. No.: B081994

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An In-depth Technical Guide on the Physical and Chemical Properties of Chromium Chloride Hydroxide

For Researchers, Scientists, and Drug Development Professionals

## Introduction

Chromium chloride hydroxide, also known as basic chromium chloride or chromium hydroxychloride, is an inorganic compound with significant applications in catalysis, tanning, and potentially in pharmacology. While several basic chromium chlorides exist, this guide focuses on the compound most commonly identified by the CAS number 14982-80-0, with the simplified chemical formula CrCl<sub>2</sub>(OH). This compound is a green powder and is noted for its unique coordination chemistry.[1] In the field of drug development and life sciences, trivalent chromium compounds, including chromium chloride hydroxide, are of particular interest for their role in glucose metabolism and as potential enhancers of insulin action.[2] This technical guide provides a comprehensive overview of its physical and chemical properties, experimental protocols for its synthesis and analysis, and a visualization of its role in biological signaling pathways.

## Physical and Chemical Properties

The physical and chemical properties of chromium chloride hydroxide (CAS: 14982-80-0) are summarized below. It is important to note that some physical constants such as melting and

boiling points are not well-documented in publicly available literature.

**Table 1: Physical Properties of Chromium Chloride Hydroxide**

Property	Value	Reference(s)
CAS Number	14982-80-0	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	Cl <sub>2</sub> CrHO	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	139.91 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Appearance	Green powder	<a href="#">[2]</a> <a href="#">[6]</a>
Melting Point	N/A	<a href="#">[6]</a>
Boiling Point	N/A	<a href="#">[6]</a>
Density	N/A	<a href="#">[6]</a>
Solubility in H <sub>2</sub> O	0.5 g/100 mL at 20 °C	<a href="#">[1]</a>

**Table 2: Chemical and Safety Information**

Property	Value	Reference(s)
IUPAC Name	chromium(3+);dichloride;hydroxide	<a href="#">[2]</a> <a href="#">[3]</a>
Synonyms	Basic chromium chloride, Chromium hydroxychloride, Chromic hydroxy dichloride	<a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Hazard Statements	H302 (Harmful if swallowed), H312 (Harmful in contact with skin), H315 (Causes skin irritation), H318 (Causes serious eye damage)	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[6]</a>
GHS Pictograms	Corrosive, Irritant	<a href="#">[2]</a> <a href="#">[6]</a>

## Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis and analysis of chromium chloride hydroxide are not readily available. The following protocols are representative methods constructed from available patents and chemical literature.

### Synthesis of Chromium Chloride Hydroxide via Reduction of Chromium Trioxide

This method is adapted from a patented process for producing basic chromic chloride.[8]

Objective: To synthesize chromium chloride hydroxide by reducing hexavalent chromium trioxide in an acidic medium.

Materials:

- Chromium trioxide ( $\text{CrO}_3$ )
- Concentrated hydrochloric acid (HCl)
- Isopropanol
- Distilled water

Procedure:

- Prepare an aqueous solution containing 20% by weight of chromium trioxide.
- Add concentrated hydrochloric acid to the chromium trioxide solution to achieve a concentration of at least 16% by weight of hydrogen chloride. The molar ratio of HCl to  $\text{CrO}_3$  will determine the final basicity of the product.[8]
- Slowly add isopropanol to the aqueous solution of chromium trioxide and hydrochloric acid with constant stirring. The alcohol acts as the reducing agent. The reaction is exothermic and should be controlled.
- Continue stirring the mixture until the reduction of the hexavalent chromium is complete, indicated by a color change to a clear bluish-green solution.

- The resulting solution contains the basic chromium chloride. Further processing, such as evaporation and drying, may be required to isolate the solid green powder.

## Synthesis of Chromium Chloride Hydroxide via Controlled Hydrolysis

This method is based on the controlled hydrolysis of chromium(III) chloride in an alkaline medium.<sup>[2]</sup>

Objective: To synthesize chromium chloride hydroxide by the careful addition of a base to a chromium(III) chloride solution.

Materials:

- Chromium(III) chloride ( $\text{CrCl}_3$ )
- Sodium hydroxide ( $\text{NaOH}$ )
- Distilled water
- pH meter

Procedure:

- Prepare a solution of chromium(III) chloride in distilled water.
- Heat the solution to 60–80°C with constant stirring.
- Incrementally add a solution of sodium hydroxide. An initial green precipitate of chromium(III) hydroxide ( $\text{Cr(OH)}_3$ ) may form.<sup>[2]</sup>
- Continue adding  $\text{NaOH}$  solution until the molar ratio of  $\text{NaOH}$  to  $\text{CrCl}_3$  is approximately 2:1. This ratio favors the formation of  $\text{CrCl}_2(\text{OH})$ .<sup>[2]</sup>
- Monitor the pH of the solution, maintaining it in the range of 8–10 to prevent over-hydroxylation.<sup>[2]</sup>

- After the reaction is complete, the resulting precipitate of chromium chloride hydroxide can be filtered, washed with distilled water to remove excess salts, and dried.

## Analytical Protocol: Qualitative and Spectroscopic Analysis

Objective: To confirm the identity of the synthesized chromium chloride hydroxide.

a) Chromyl Chloride Test for Presence of Chloride: This is a general test for ionic chlorides.<sup>[9]</sup><sup>[10]</sup>

- Mix a small amount of the sample with solid potassium dichromate ( $K_2Cr_2O_7$ ) in a test tube.
- Carefully add concentrated sulfuric acid ( $H_2SO_4$ ) and gently heat.
- The evolution of reddish-brown fumes (chromyl chloride,  $CrO_2Cl_2$ ) indicates the presence of chloride ions.<sup>[10]</sup>
- Pass these fumes through a sodium hydroxide solution. A yellow solution of sodium chromate will form.
- Acidify this yellow solution with acetic acid and add lead(II) acetate. The formation of a yellow precipitate (lead chromate) confirms the presence of chloride.<sup>[10]</sup>

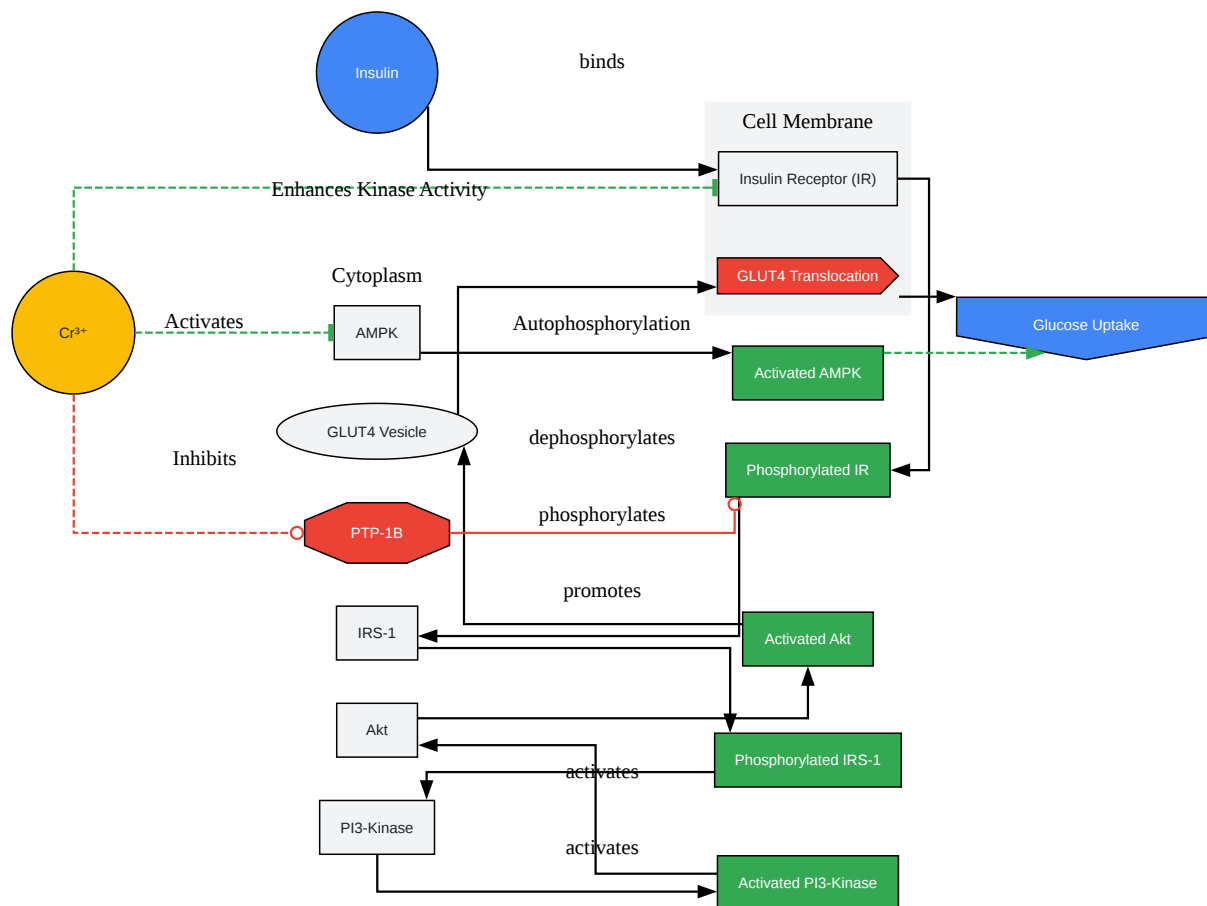
b) Raman Spectroscopy: Raman spectroscopy can be used to distinguish chromium chloride hydroxide from related compounds like chromium(III) chloride.

- Acquire a Raman spectrum of the solid sample.
- Chromium chloride hydroxide is expected to show distinct peaks around  $350\text{ cm}^{-1}$  (corresponding to the Cr–Cl bond) and  $980\text{ cm}^{-1}$  (corresponding to the Cr–OH bond).<sup>[2]</sup> These peaks can be used to confirm the presence of both chloride and hydroxide ligands.

## Mandatory Visualizations

### Signaling Pathway: Role of Trivalent Chromium in Insulin Signaling

Trivalent chromium, the oxidation state in chromium chloride hydroxide, is known to enhance insulin sensitivity and glucose metabolism. The diagram below illustrates the putative mechanisms by which chromium augments the insulin signaling pathway.



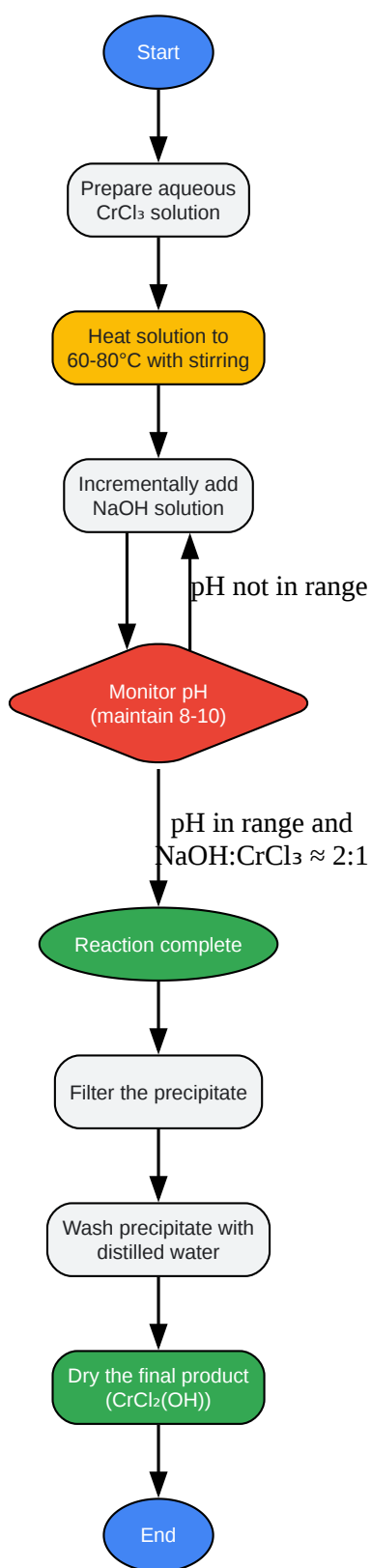
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Caption: Chromium's role in the insulin signaling pathway.

## Experimental Workflow: Synthesis of Chromium Chloride Hydroxide

The following diagram illustrates a generalized workflow for the synthesis of chromium chloride hydroxide based on the controlled hydrolysis protocol.





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Caption: Workflow for Chromium Chloride Hydroxide Synthesis.

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